

# Toxicological Profile of 4-Octyne-3,6-diol and its Dimethylated Analogue

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## Compound of Interest

Compound Name: 4-Octyne-3,6-diol

Cat. No.: B15348232

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. The information provided is based on publicly available data and should not be used for clinical or diagnostic purposes.

## Introduction

This technical guide provides a comprehensive overview of the available toxicological data for **4-octyne-3,6-diol** and its more extensively studied analogue, 3,6-dimethyl-**4-octyne-3,6-diol**. Due to a significant disparity in the available safety and toxicological information, this report will primarily focus on 3,6-dimethyl-**4-octyne-3,6-diol** (CAS Number: 78-66-0), while also presenting the limited data available for **4-octyne-3,6-diol** (CAS Number: 24434-07-9). This guide is designed to be a valuable resource for professionals in research and development by summarizing key toxicological endpoints, outlining relevant experimental methodologies, and visualizing standardized testing workflows.

## Chemical Identity and Physical Properties

A clear distinction between the two compounds is crucial for accurate toxicological assessment.

Property	4-Octyne-3,6-diol	3,6-Dimethyl-4-octyne-3,6-diol
CAS Number	24434-07-9	78-66-0[1][2]
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub>	C <sub>10</sub> H <sub>18</sub> O <sub>2</sub> [1][2]
Molecular Weight	142.20 g/mol	170.25 g/mol [1][2]
Synonyms	oct-4-yne-3,6-diol	3,6-dimethyloct-4-yne-3,6-diol, Surfynol 82[1][2]
Physical Form	Not readily available	White to almost white powder or crystalline solid[2]
Melting Point	Not readily available	52.0 to 55.0 °C[2]
Boiling Point	Not readily available	Approximately 135 °C[2]

## Toxicological Profile of 3,6-Dimethyl-4-octyne-3,6-diol

The majority of the available toxicological data pertains to the dimethylated form of **4-octyne-3,6-diol**. The following sections summarize the known hazards and toxicological endpoints.

### Hazard Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), 3,6-dimethyl-**4-octyne-3,6-diol** is classified as follows:

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	4	H302: Harmful if swallowed[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]

## Summary of Toxicological Endpoints

The available data on the toxicological endpoints for 3,6-dimethyl-4-octyne-3,6-diol are summarized in the table below. It is important to note that while hazard classifications are available, specific quantitative data from non-clinical studies (e.g., LD50 values, irritation scores) are not consistently reported in the public domain.

Toxicological Endpoint	Species	Route of Exposure	Results	Classification
Acute Oral Toxicity	Not specified	Oral	Harmful if swallowed.	Acute Tox. 4[1][3]
Skin Corrosion/Irritation	Not specified	Dermal	Shall not be classified as corrosive/irritant to skin.[3]	Not Classified
Serious Eye Damage/Irritation	Not specified	Ocular	Causes serious eye irritation.[1]	Eye Irrit. 2A
Respiratory or Skin Sensitization	Not specified	Dermal/Inhalation	Shall not be classified as a respiratory or skin sensitiser.[3]	Not Classified
Germ Cell Mutagenicity	Not specified	Not applicable	Shall not be classified as germ cell mutagenic.[3]	Not Classified
Carcinogenicity	Not specified	Not applicable	Shall not be classified as carcinogenic.[3]	Not Classified
Reproductive Toxicity	Not specified	Not applicable	Shall not be classified as a reproductive toxicant.[3]	Not Classified

## Experimental Protocols

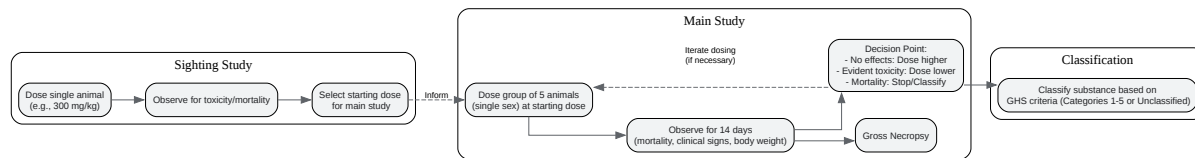
Detailed experimental protocols for the key toxicological endpoints are based on the internationally recognized OECD (Organisation for Economic Co-operation and Development) Guidelines for the Testing of Chemicals. These standardized methods ensure the quality and comparability of toxicological data.

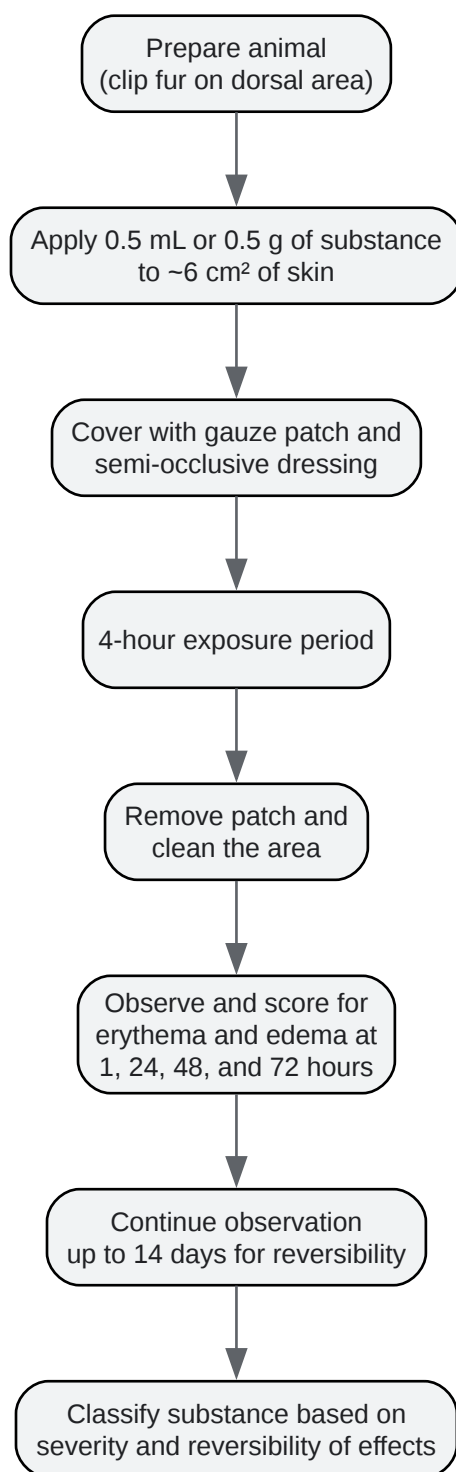
## Acute Oral Toxicity - Fixed Dose Procedure (OECD 420)

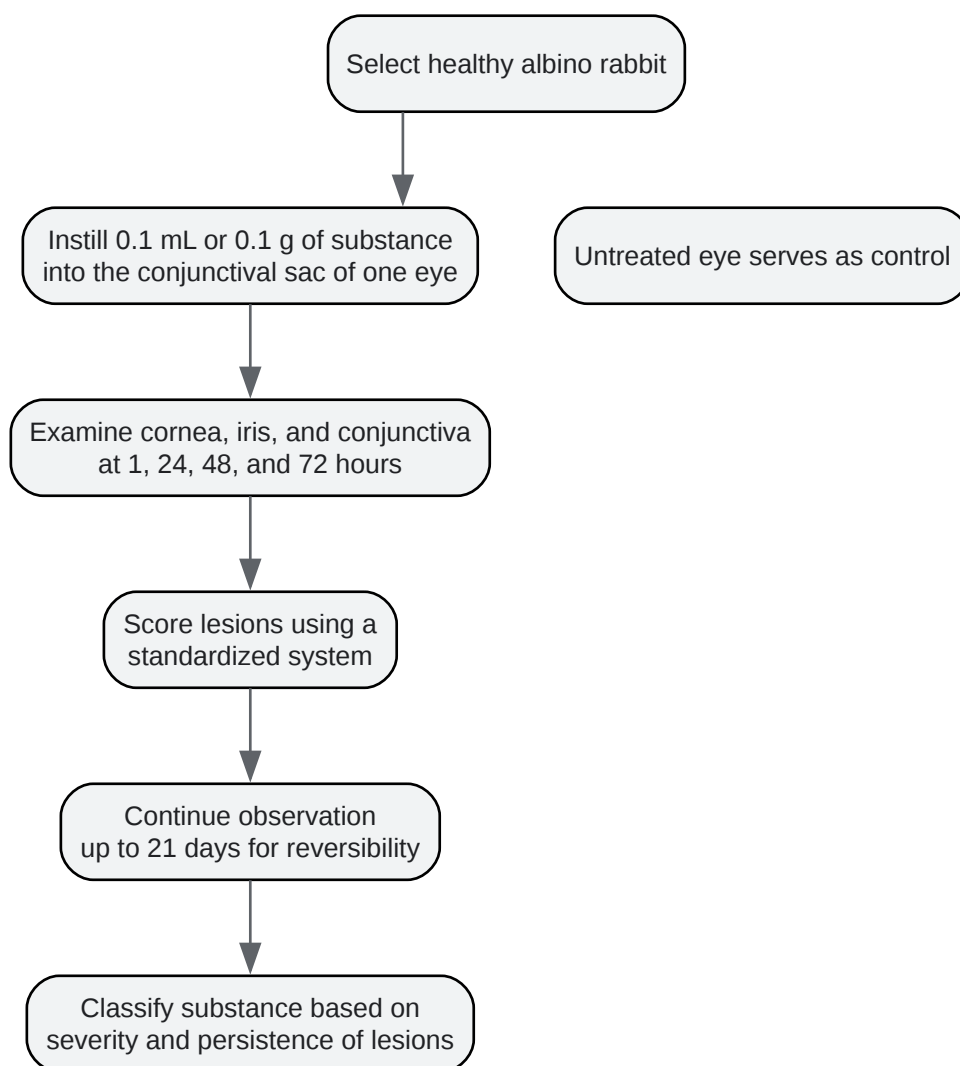
This method is used to assess the acute toxic effects of a substance when administered orally. It is designed to use fewer animals and cause less suffering than traditional LD50 tests.

### Methodology:

- **Sighting Study:** A single animal is dosed at a starting dose level (e.g., 300 mg/kg) to determine the appropriate starting dose for the main study. The outcome of the sighting study dictates the subsequent dosing regimen.
- **Main Study:** Groups of animals of a single sex (typically female rats) are dosed in a stepwise procedure using a series of fixed doses (5, 50, 300, and 2000 mg/kg).
- **Administration:** The test substance is administered as a single oral dose by gavage. Animals are fasted prior to dosing.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and changes in body weight for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the study.
- **Endpoint:** The test allows for the classification of the substance into one of the GHS categories for acute oral toxicity based on the observed toxicity and mortality at the different dose levels.







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## References

- 1. 3,6-Dimethyl-4-octyne-3,6-diol | C<sub>10</sub>H<sub>18</sub>O<sub>2</sub> | CID 6546 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy 3,6-Dimethyl-4-octyne-3,6-diol | 78-66-0 [smolecule.com]

- 3. chemos.de [chemos.de]
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